

Technical Support Center: Lyophilized Neuropeptide Y (29-64) (CAS: 303052-45-1)

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Compound of Interest

Compound Name: 303052-45-1

Cat. No.: B612592

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, handling, and use of lyophilized Neuropeptide Y (29-64).

Frequently Asked Questions (FAQs)

Q1: What is lyophilized **303052-45-1**?

A1: **303052-45-1** is the CAS number for a lyophilized form of Neuropeptide Y (29-64), a C-terminal fragment of the full-length Neuropeptide Y (NPY). NPY is a 36-amino acid peptide neurotransmitter widely expressed in the central and peripheral nervous systems, where it is involved in a variety of physiological processes.^[1]

Q2: What are the recommended storage conditions for lyophilized Neuropeptide Y (29-64)?

A2: For long-term stability, lyophilized Neuropeptide Y (29-64) should be stored at -20°C or -80°C, protected from light and moisture.^{[2][3][4]} When stored under these conditions, the peptide can be stable for several years.^[4] For short-term storage, refrigeration at 2-8°C is acceptable for a few weeks.^[2]

Q3: How should I handle the lyophilized powder upon receipt?

A3: Upon receipt, it is recommended to store the lyophilized peptide at -20°C or -80°C as soon as possible.^[5] Before opening the vial, it is crucial to allow it to equilibrate to room temperature

in a desiccator to prevent condensation of atmospheric moisture, as the peptide is hygroscopic (readily absorbs water).[2][6] Always wear gloves and handle the peptide in a clean environment to avoid contamination.[7]

Q4: What is the best way to reconstitute lyophilized Neuropeptide Y (29-64)?

A4: The choice of solvent depends on the experimental requirements. For in vitro studies, sterile, high-purity water or aqueous buffers are often suitable.[8] For peptides with solubility challenges, organic solvents like DMSO can be used to prepare a stock solution, which is then further diluted with an aqueous buffer.[9][10] When reconstituting, gently swirl or sonicate the vial to dissolve the peptide; avoid vigorous shaking, which can cause aggregation.[5][8]

Q5: How stable is Neuropeptide Y (29-64) once it is in solution?

A5: The stability of peptides in solution is significantly lower than in their lyophilized form.[4] For maximum stability, it is recommended to prepare fresh solutions for each experiment. If storage of a stock solution is necessary, it should be aliquoted into single-use volumes and stored at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the peptide.[4][8] Solutions of peptides containing amino acids like Met, Cys, and Trp are prone to oxidation.[4]

Data Presentation

Table 1: Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C to -80°C	Years	Store in a desiccator, protected from light. [2] [3] [4]
2°C to 8°C	Weeks	Short-term storage only. [2]	
Reconstituted Solution	-20°C to -80°C	Months (aliquoted)	Avoid repeated freeze-thaw cycles. [4] [8]
2°C to 8°C	Days to a week	Use as soon as possible. [7]	

Table 2: Solubility of Neuropeptide Y (29-64)

Solvent	Concentration	Remarks
Water	≥ 46.67 mg/mL (10.92 mM)	Solubility is pH-dependent.
DMSO	16.67 mg/mL (3.90 mM)	Ultrasonic treatment may be needed. [9] Use fresh, anhydrous DMSO as it is hygroscopic. [9]
10% Acetic Acid	High	Recommended for basic peptides. [10]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Neuropeptide Y (29-64) for In Vitro Cellular Assays

- Equilibration: Remove the vial of lyophilized peptide from the freezer and allow it to warm to room temperature in a desiccator for at least 30 minutes.[\[6\]](#)

- **Solvent Preparation:** Prepare a sterile, appropriate buffer (e.g., PBS, pH 7.4). Ensure the solvent is at room temperature.
- **Reconstitution:** Under sterile conditions, add the calculated volume of the buffer to the vial to achieve the desired stock concentration. For example, to make a 1 mM stock solution from 1 mg of peptide (MW: ~4272 g/mol), add 234 μ L of buffer.
- **Dissolution:** Gently swirl the vial or sonicate briefly until the peptide is completely dissolved. [\[5\]](#) Avoid vigorous shaking. Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Troubleshooting Guides

Issue 1: Difficulty Dissolving the Lyophilized Peptide

- **Possible Cause:** The peptide may have low solubility in the chosen solvent or may have aggregated.
- **Solution:**
 - Try gentle warming of the solution to 37°C or brief sonication.[\[5\]](#)
 - If using an aqueous solvent, check the pH. Basic peptides dissolve better in acidic solutions, and acidic peptides in basic solutions.[\[10\]](#)
 - For highly hydrophobic peptides, consider dissolving in a small amount of an organic solvent like DMSO first, and then slowly adding the aqueous buffer while vortexing.[\[10\]](#)

Issue 2: Reduced Peptide Activity in Experiments

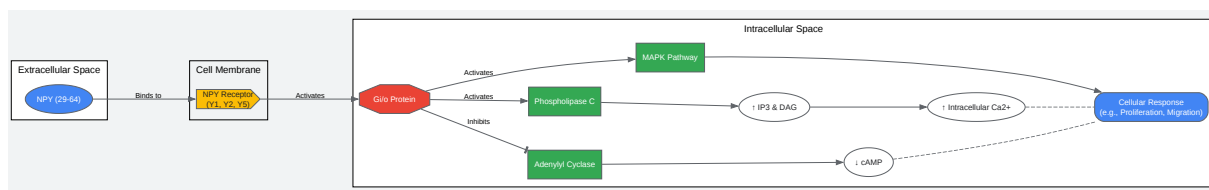
- **Possible Cause:** The peptide may have degraded due to improper storage or handling.
- **Solution:**

- Ensure the lyophilized peptide has been stored correctly at -20°C or -80°C in a desiccated environment.
- Avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots. [\[4\]](#)[\[8\]](#)
- Prepare fresh working solutions from the stock solution for each experiment.
- Protect the peptide from light, especially if it contains light-sensitive amino acids.

Issue 3: Inconsistent Results Between Experiments

- Possible Cause: Inaccurate weighing of the hygroscopic lyophilized powder or variability in reconstitution.
- Solution:
 - Always allow the vial to equilibrate to room temperature in a desiccator before opening to minimize moisture absorption. [\[2\]](#)[\[6\]](#)
 - Weigh the required amount of peptide quickly and in a low-humidity environment if possible.
 - Ensure the peptide is fully dissolved and the solution is homogenous before use.
 - Use a consistent and validated protocol for reconstitution across all experiments.

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